

# Proper Disposal of Enamelast™ (Enofelast) in a Laboratory Setting

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For researchers, scientists, and drug development professionals, the proper disposal of chemical products is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the safe and compliant disposal of Enamelast™, a professional dental fluoride varnish often identified by the misspelling "Enofelast." Adherence to these procedures is vital to mitigate risks to personnel and the environment.

### **Hazard Profile**

Enamelast™ is classified with several hazards that dictate its disposal requirements. Understanding these is the first step in safe handling and disposal.

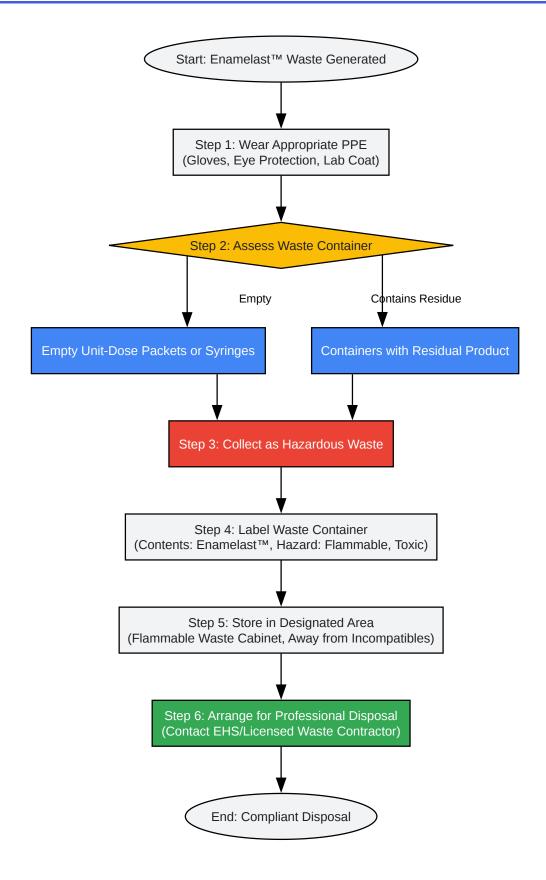


Hazard Classification	Description	GHS Pictogram
Flammable Liquid	The product is a flammable liquid and vapor.	<b>&amp;</b>
Acute Toxicity (Oral, Inhalation)	Harmful if swallowed or inhaled.[1][2][3]	į
Skin and Eye Irritation	Causes skin irritation and serious eye irritation.[1][2][3]	į.
Skin Sensitization	May cause an allergic skin reaction.[1][2][3]	į.
Chronic Aquatic Toxicity	Harmful to aquatic life with long-lasting effects.[1][2]	<b>(1)</b>

## **Disposal Workflow**

The following diagram outlines the decision-making process and necessary steps for the proper disposal of Enamelast $^{\text{TM}}$ .





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Enamelast™ Disposal Workflow





### **Step-by-Step Disposal Protocol**

- 1. Personal Protective Equipment (PPE): Before handling Enamelast™ waste, it is imperative to wear appropriate PPE. This includes, but is not limited to:
- Chemical-resistant gloves (e.g., nitrile).
- Safety glasses or goggles for eye protection.[1]
- A lab coat to protect from skin contact.[1]
- 2. Waste Segregation and Collection:
- Do not dispose of Enamelast™ or its containers in regular trash or down the drain.[4] Its
  classification as harmful to aquatic life necessitates that it be kept out of waterways.[1][2]
- All waste, including used unit-dose packets, syringes, and any materials contaminated with the product (e.g., gloves, absorbent pads), must be collected as hazardous chemical waste.
- 3. Containerization:
- Collect all Enamelast™ waste in a designated, compatible, and properly sealed hazardous waste container.[4]
- The container must be clearly labeled as "Hazardous Waste" and should identify the contents, including "Enamelast™," and list its associated hazards (Flammable, Toxic).
- 4. Storage:
- Store the hazardous waste container in a designated satellite accumulation area within the laboratory.
- Due to its flammability, the container should be stored in a flammable-liquids cabinet.
- Ensure the storage area is well-ventilated and away from sources of ignition such as heat, sparks, and open flames.[2][6]



#### 5. Final Disposal:

- The disposal of the collected hazardous waste must be handled by the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

#### Important Considerations:

- Spill Management: In case of a spill, absorb the material with an inert substance (e.g., vermiculite, dry sand) and collect it into the hazardous waste container. Ensure adequate ventilation.
- Regulatory Compliance: Disposal procedures must always be in accordance with local, regional, and national regulations. The information provided here is a general guide; always consult your institution's specific protocols.[2]
- Empty Containers: Even if a container appears empty, it may retain product residue. Unless thoroughly decontaminated, it is best practice to dispose of the empty containers as hazardous waste.[4]

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